

Application Notes and Protocols for Polonium-218 Analysis using Delayed Coincidence Counting

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Compound of Interest

Compound Name: Polonium-218

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Introduction

Polonium-218 (^{218}Po) is a critical radionuclide in the uranium-238 decay series and a progeny of Radon-222 (^{222}Rn). Its short half-life and decay characteristics make it a significant contributor to the natural radiation dose received by humans. Accurate and sensitive measurement of ^{218}Po is crucial in various fields, including environmental monitoring, health physics, and geological sciences. Delayed coincidence counting is a powerful technique that offers high selectivity and sensitivity for the quantification of radionuclides that exhibit a time-correlated decay sequence. This document provides detailed application notes and experimental protocols for the analysis of **Polonium-218** using this advanced methodology.

The principle of delayed coincidence counting for ^{218}Po relies on the detection of its initial decay followed by the detection of a subsequent decay from its short-lived progeny within a predefined time window. This time correlation allows for the discrimination of true decay events from random background radiation, thereby significantly improving the signal-to-noise ratio and lowering the detection limits.

Physical and Decay Properties of Polonium-218

A thorough understanding of the decay characteristics of **Polonium-218** is fundamental to designing and interpreting delayed coincidence counting experiments.

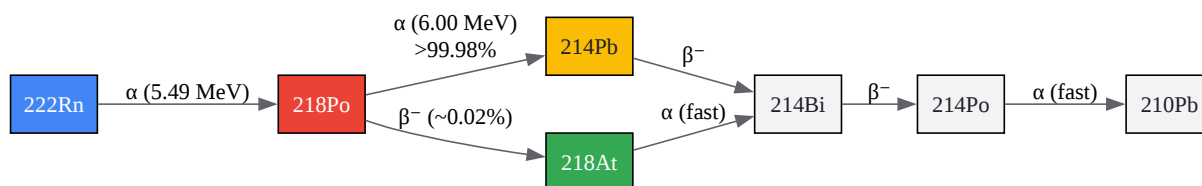
Property	Value
Half-life	3.040 ± 0.008 minutes
Primary Decay Mode	Alpha (α) decay to Lead-214 (^{214}Pb)
Alpha Decay Branching Ratio	> 99.98%
Primary Alpha Particle Energy	6.002 MeV
Secondary Decay Mode	Beta-minus (β^-) decay to Astatine-218 (^{218}At)
Beta Decay Branching Ratio	$\sim 0.02\%$
Parent Isotope	Radon-222 (^{222}Rn)

Principle of Delayed Coincidence Counting for ^{218}Po

The primary decay of ^{218}Po is an alpha emission, leading to the formation of ^{214}Pb . While ^{214}Pb has a longer half-life (26.8 minutes), the technique can be adapted to look for coincidences with subsequent decays in the chain. However, a more direct and effective approach for ^{218}Po involves its minor beta decay branch to ^{218}At , which is followed by a very rapid alpha decay.

This alpha-beta coincidence is a key signature for ^{218}Po analysis.

The decay scheme of **Polonium-218** can be visualized as follows:



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Caption: Decay scheme of Radon-222 and the subsequent decays of **Polonium-218**.

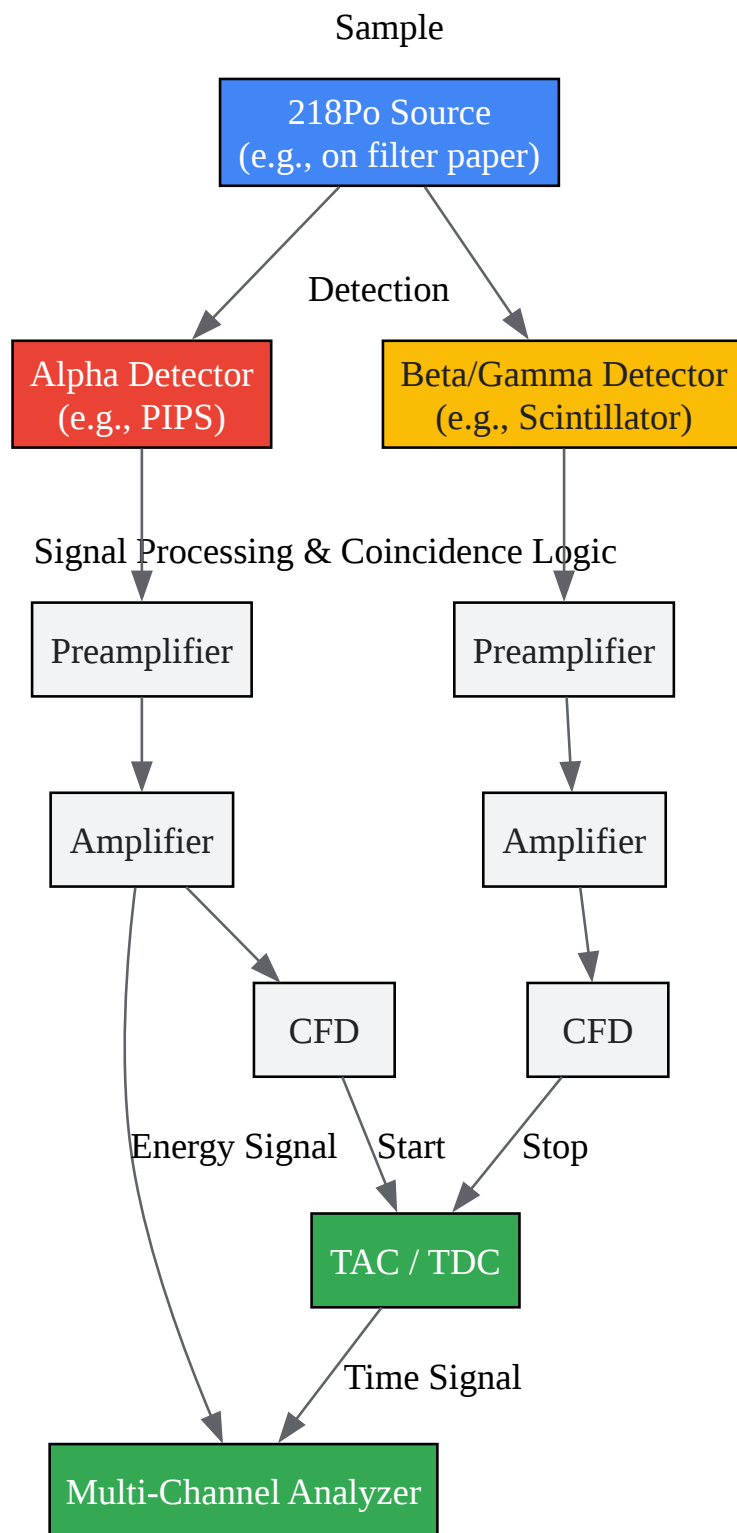
Experimental Setup

A typical experimental setup for delayed coincidence counting of ^{218}Po involves a sample collection system, two or more radiation detectors, and specialized electronics for signal processing and timing analysis.

Key Components:

- **Sample Collection:** For aerosol-borne ^{218}Po , a common method is to draw air through a high-efficiency filter paper to collect the radon progeny.
- **Alpha Detector:** A Passivated Implanted Planar Silicon (PIPS) detector or a similar solid-state detector is ideal for high-resolution alpha spectroscopy. This allows for energy discrimination of the 6.00 MeV alpha particle from ^{218}Po .
- **Beta/Gamma Detector:** A plastic scintillator coupled to a photomultiplier tube (PMT) or a NaI(Tl) scintillation detector can be used to detect the beta particles or gamma rays emitted in coincidence with the alpha decay.
- **Coincidence Electronics:**
 - **Preamplifiers and Amplifiers:** To shape and amplify the detector signals.
 - **Constant Fraction Discriminators (CFDs):** To generate accurate timing signals.
 - **Time-to-Amplitude Converter (TAC) or Time-to-Digital Converter (TDC):** To measure the time interval between events from different detectors.
 - **Multi-Channel Analyzer (MCA):** To acquire and store the energy and timing spectra.

The logical workflow of a delayed coincidence counting experiment is depicted below:



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Caption: Experimental workflow for delayed coincidence counting of **Polonium-218**.

Experimental Protocols

Protocol 1: Alpha-Beta Delayed Coincidence Counting of ^{218}Po

This protocol focuses on the detection of the alpha decay of ^{218}Po in coincidence with the beta decay of its daughter product ^{214}Pb .

1. Sample Preparation: a. Collect airborne radon progeny by pumping a known volume of air through a $0.8\ \mu\text{m}$ membrane filter at a constant flow rate for a defined period (e.g., 30 minutes). b. Record the start and end times of the sampling.
2. System Calibration: a. Energy Calibration: Use a standard multi-nuclide alpha source (e.g., containing ^{239}Pu , ^{241}Am , and ^{244}Cm) to calibrate the energy response of the alpha detector. b. Efficiency Calibration: Determine the intrinsic efficiency of the alpha detector for the 6.00 MeV alpha particle of ^{218}Po using a calibrated ^{226}Ra source in equilibrium with its progeny. The efficiency is calculated as the ratio of the net counts in the ^{218}Po alpha peak to the known activity of ^{218}Po on the source. c. Timing Calibration: Calibrate the TAC/TDC using a time calibrator to establish a precise relationship between the output channel/value and the time interval.
3. Data Acquisition: a. Place the filter sample facing the alpha detector in a vacuum chamber to minimize energy loss of the alpha particles. b. Position the beta detector in close proximity to the backside of the filter. c. Evacuate the chamber to a pressure below 10^{-2} torr. d. Apply the appropriate bias voltage to the detectors. e. Set the coincidence resolving time on the TAC/TDC. A typical starting point is a few hundred nanoseconds, which can be optimized based on the timing characteristics of the detectors. f. Acquire data for a predetermined counting time, recording both the alpha energy spectrum and the time correlation spectrum.
4. Data Analysis: a. Identify the 6.00 MeV alpha peak corresponding to the decay of ^{218}Po in the energy spectrum. b. Gate on this alpha peak and project the corresponding time spectrum. c. A peak in the time spectrum will indicate the presence of time-correlated events. d. Determine the net coincidence counts by subtracting the random background from the coincidence peak. The random background can be estimated from the flat portion of the time spectrum outside the coincidence peak. e. Calculate the activity of ^{218}Po using the following formula:

5. Background Correction: a. Perform a background count with a blank filter under the same conditions to determine the background contribution in the region of interest. b. Subtract the background count rate from the sample count rate.

Quantitative Data

The following table summarizes typical performance parameters for a delayed coincidence counting system for ^{218}Po analysis.

Parameter	Typical Value/Range	Notes
Alpha Detector Efficiency (for 6.00 MeV α)	15 - 30%	Depends on detector size and source-detector geometry.
Coincidence Resolving Time (τ)	50 - 500 ns	Optimized to maximize true coincidences while minimizing random coincidences.
Background Count Rate (α -channel, 6 MeV region)	< 0.001 counts per second	In a well-shielded system.
Minimum Detectable Activity (MDA)	0.1 - 1 mBq	Highly dependent on counting time, efficiency, and background.

The Minimum Detectable Activity (MDA) can be calculated using the following formula, based on the Currie equation:

$$\text{MDA (Bq)} = (2.71 + 4.65 * \sqrt{\text{Background_Counts}}) / (\text{Efficiency} \times \text{Branching_Ratio} \times \text{Counting_Time})$$

Where Background_Counts is the number of background counts in the region of interest for the given counting time.

Conclusion

Delayed coincidence counting provides a highly sensitive and selective method for the analysis of **Polonium-218**. By exploiting the time-correlated nature of its decay chain, this technique

effectively reduces background interference, leading to significantly lower detection limits compared to gross alpha counting methods. The protocols and data presented in these application notes offer a comprehensive guide for researchers and scientists to implement this powerful analytical tool for accurate and reliable quantification of **Polonium-218** in various matrices. Careful calibration and optimization of the experimental parameters are paramount to achieving the best possible results.

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